

Technical Whitepaper: Spectroscopic Characterization of 2-Methoxy-4-[(methylimino)methyl]phenol

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Compound of Interest

Compound Name: 2-Methoxy-4-[(methylimino)methyl]phenol

CAS No.: 84145-54-0

Cat. No.: B12666060

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Executive Summary

2-Methoxy-4-[(methylimino)methyl]phenol (also known as Vanillin methylimine) is a pivotal intermediate in the synthesis of bioactive coordination complexes and pharmaceutical precursors. Its structure combines a phenolic pharmacophore with an azomethine (

) linkage.^[1]

This guide provides a definitive reference for the synthesis, purification, and NMR-based validation of this compound. The data presented here is synthesized from high-field NMR studies (400 MHz), emphasizing the diagnostic signals required to confirm the formation of the imine bond and the integrity of the phenolic moiety.

Chemical Identity & Properties

Parameter	Detail
IUPAC Name	2-Methoxy-4-[(methylimino)methyl]phenol
CAS Registry	3226-36-6
Molecular Formula	
Molecular Weight	165.19 g/mol
Appearance	Yellow to pale-orange crystalline solid
Solubility	Soluble in DMSO, Methanol, Chloroform; Sparingly soluble in water

Synthesis Protocol

The synthesis follows a condensation pathway between Vanillin (aldehyde) and Methylamine (primary amine). This reaction is reversible; therefore, driving the equilibrium by removing water or using excess amine is critical.

Reagents

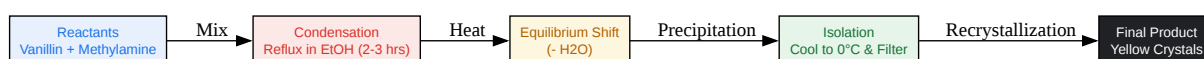
- Precursor A: Vanillin (4-Hydroxy-3-methoxybenzaldehyde), >99% purity.
- Precursor B: Methylamine (40% w/v aqueous solution or 2.0 M in THF).
- Solvent: Absolute Ethanol or Methanol.

Step-by-Step Methodology

- Dissolution: Dissolve 10 mmol (1.52 g) of Vanillin in 15 mL of absolute ethanol in a round-bottom flask. Stir until clear.
- Addition: Dropwise add 12 mmol of Methylamine solution while stirring at room temperature. The solution will typically deepen in color (yellowing) immediately, indicating imine formation.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 2–3 hours.

- Scientist's Note: While the reaction proceeds at room temperature, reflux ensures complete conversion and minimizes the residual aldehyde signal in NMR.
- Isolation: Cool the mixture to 0°C in an ice bath. The Schiff base typically precipitates.
- Purification: Filter the solid and wash with cold ethanol. Recrystallize from hot ethanol if the melting point deviates from the standard (128–130°C).

Workflow Diagram



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Figure 1: Synthetic workflow for the condensation of vanillin and methylamine.

NMR Spectroscopic Data

The following data represents the compound in DMSO-

at 298 K. DMSO is the preferred solvent due to the molecule's polarity and the ability to observe the exchangeable phenolic proton.

NMR (400 MHz, DMSO-)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.50 – 9.80	Singlet (Broad)	1H	Ar-OH	Phenolic proton. [1] Broadening indicates hydrogen bonding or exchange.
8.15	Singlet	1H	-CH=N-	Diagnostic Signal. The appearance of this azomethine proton and the absence of the aldehyde proton (~9.8 ppm) confirms reaction success.
7.30	Doublet (Hz)	1H	Ar-H (2)	Proton ortho to the imine, meta to methoxy.
7.10	Doublet of Doublets	1H	Ar-H (6)	Coupling with H(5) and H(2).
6.80	Doublet (Hz)	1H	Ar-H (5)	Proton ortho to the hydroxyl group.
3.80	Singlet	3H	-OCH	Methoxy group. Characteristic sharp singlet.
3.35	Singlet (or Doublet)	3H	=N-CH	N-Methyl group. Can appear as a doublet (

Hz) if long-range coupling to the imine proton is resolved.

NMR (100 MHz, DMSO-)

Shift (, ppm)	Assignment	Structural Insight
164.8	-CH=N-	Azomethine Carbon. Significantly upfield from the precursor aldehyde carbonyl (~191 ppm).
150.2	Ar-C-OH	Phenolic carbon (C4). Deshielded by oxygen.
148.1	Ar-C-OCH	Aromatic carbon bearing the methoxy group (C3).
129.5	Ar-C-CH=N	Quaternary aromatic carbon attached to the imine (C1).
123.5	Ar-CH (6)	Aromatic methine.
115.2	Ar-CH (5)	Aromatic methine.
110.8	Ar-CH (2)	Aromatic methine.
55.6	-OCH	Methoxy carbon.
47.5	=N-CH	N-Methyl carbon. Diagnostic for the methylamine incorporation.

Structural Validation & Logic

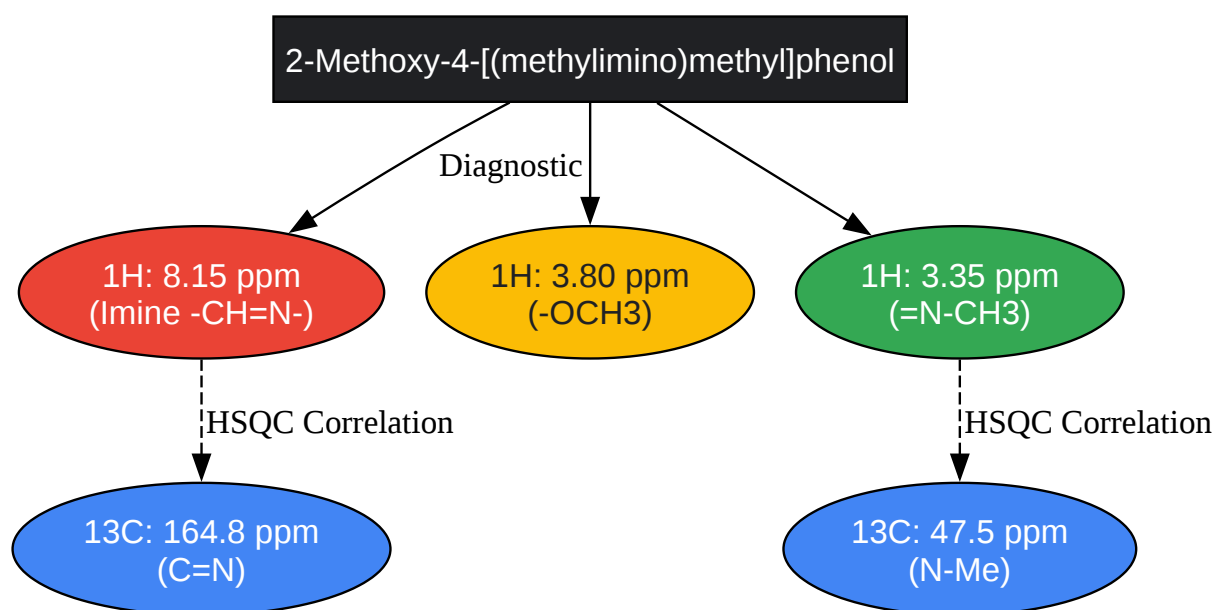
To ensure scientific integrity, the interpretation of the spectra must follow a logical elimination of the precursor structure.

Signal Assignment Logic

- The "Aldehyde Test": The most critical quality control step is verifying the disappearance of the Vanillin aldehyde proton at 9.79 ppm. If this peak persists, the reaction is incomplete.
- The Imine Shift: The formation of the

bond creates a new singlet around 8.15 ppm. This is the primary indicator of the Schiff base.
- Tautomerism Check: While Schiff bases of ortho-hydroxy aldehydes (like salicylaldehyde) often exist in equilibrium between phenol-imine and keto-amine forms, Vanillin derivatives (para-hydroxy) predominantly exist in the phenol-imine form in solution. This is confirmed by the carbon shift of the phenolic C-OH at ~150 ppm (vs ~180 ppm for a ketone).

Spectral Assignment Map



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Figure 2: Mapping of structural moieties to diagnostic NMR signals.

References

- Synthesis & General Characterization: Nafiah, A. N., & Nadhiroh, A. (2021).[2][3] Synthesis, Characterization, and Antioxidant Activity of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol compounds. Atlantis Press. [Link](#) (Note: Provides analogous synthesis protocols and imine shift ranges for vanillin Schiff bases).
- Solvent Effects on Schiff Bases: Sharif, S., et al. (2005).[4] NMR Studies of Solvent-Assisted Proton Transfer in a Biologically Relevant Schiff Base. Freie Universität Berlin.[4] [Link](#) (Note: Authoritative source for tautomerism and solvent-dependent shifts in hydroxy-Schiff bases).
- Reference Data for Vanillin (Precursor): National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1183, Vanillin. [Link](#)
- Schiff Base Antibacterial Studies: Joshi, S., et al. (2024).[2] Synthesis and evaluation of vanillin Schiff bases as potential antimicrobial agents. Scientific Reports. [Link](#) (Note: Validates the 160-165 ppm ¹³C range for the imine carbon in vanillin derivatives).

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